

epitizide solubility and stability in DMSO for cell culture

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Application Notes and Protocols: Epitizide in Cell Culture

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **epitizide**, a thiazide diuretic, in cell culture experiments. The focus is on its solubility and stability in dimethyl sulfoxide (DMSO), its mechanism of action, and protocols for its application in cell-based assays.

Solubility and Stability of Epitizide in DMSO

Epitizide is sparingly soluble in water but exhibits good solubility in DMSO, making it a suitable solvent for preparing stock solutions for cell culture applications.

Data Presentation: Solubility and Storage Recommendations



Parameter	Value/Recommendation	Source
Solubility in DMSO	48 mg/mL	Apexbt Product Information
Recommended Stock Solution Concentration	10-50 mM in 100% DMSO	General practice
Storage of Stock Solution	-20°C or -80°C for long-term storage	[1]
Stability in DMSO	Stable for up to 3 months at -20°C. Avoid repeated freeze-thaw cycles.[1]	General compound stability data[2][3]
Final DMSO Concentration in Culture	< 0.5%, ideally ≤ 0.1% to minimize cytotoxicity	[4]

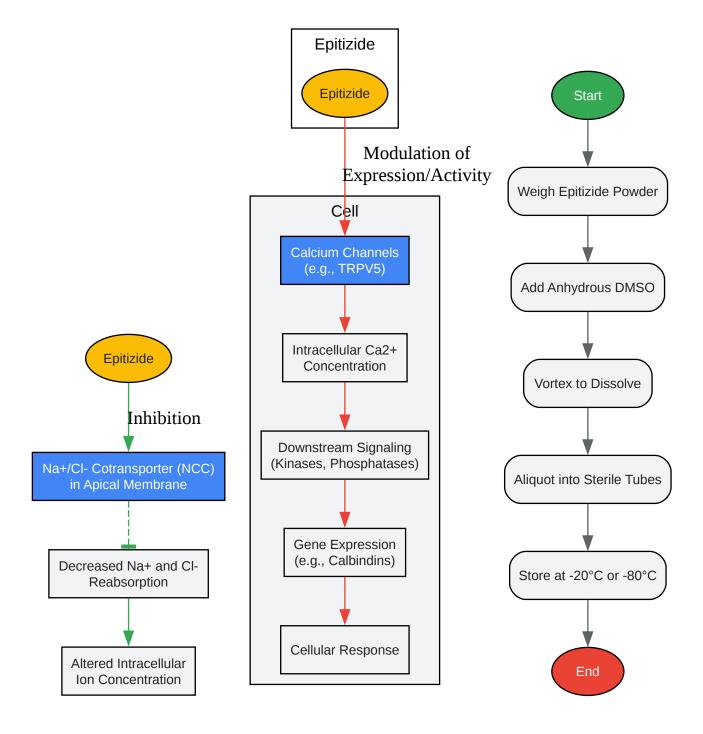
Mechanism of Action and Signaling Pathways

Epitizide belongs to the thiazide class of diuretics, which are well-characterized by their inhibitory action on the sodium-chloride cotransporter (NCC or SLC12A3). While this is its primary mechanism in the kidneys, thiazides have also been shown to exert effects through non-NCC-mediated pathways, which may be relevant in various cell types used in in vitro research.

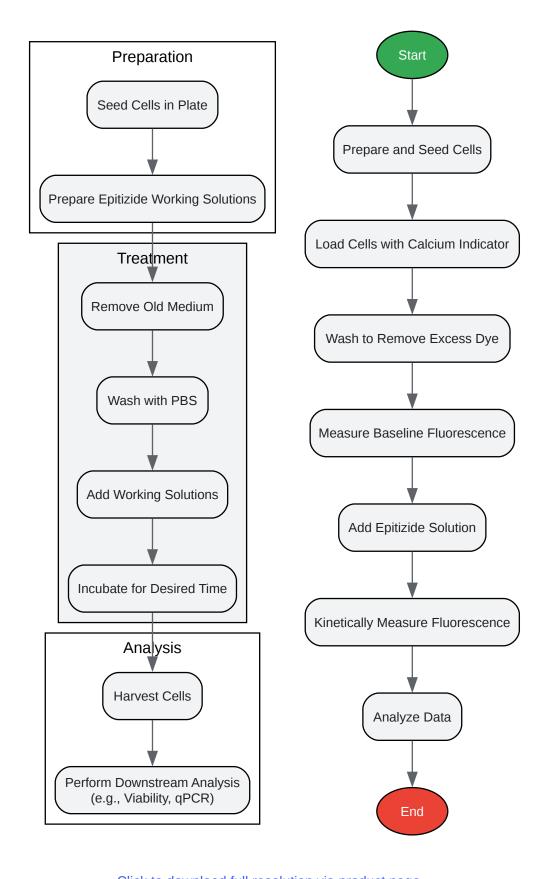
Primary Signaling Pathway: NCC Inhibition

The primary molecular target of **epitizide** is the Na+-Cl- cotransporter (NCC), which is predominantly expressed in the distal convoluted tubule of the kidney. Inhibition of NCC leads to decreased reabsorption of sodium and chloride ions.









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